

# safety data sheet (SDS) for (5-Methoxypyridin-2-yl)methanol

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## Compound of Interest

Compound Name: (5-Methoxypyridin-2-yl)methanol

Cat. No.: B151836

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## In-Depth Technical Guide: (5-Methoxypyridin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **(5-Methoxypyridin-2-yl)methanol** (CAS No: 127978-70-5). The information is compiled from various safety data sheets and chemical databases to ensure a thorough resource for laboratory and development settings.

## Chemical and Physical Properties

**(5-Methoxypyridin-2-yl)methanol** is a substituted pyridine derivative. Its properties are summarized in the table below.

| Property            | Value                              | Source          |
|---------------------|------------------------------------|-----------------|
| Molecular Formula   | C7H9NO2                            | PubChem[1]      |
| Molecular Weight    | 139.15 g/mol                       | PubChem[1]      |
| Appearance          | White to light yellow Solid        | ChemicalBook[2] |
| Boiling Point       | 262°C                              | ChemicalBook[2] |
| Density             | 1.155 g/cm³                        | ChemicalBook[2] |
| Flash Point         | 112°C                              | ChemicalBook[2] |
| pKa                 | 13.22±0.10 (Predicted)             | ChemicalBook[2] |
| Storage Temperature | Inert atmosphere, Room Temperature | ChemicalBook[2] |

## Safety and Hazard Information

This compound is classified as hazardous. The following table summarizes its hazard statements and precautionary measures.

| Hazard Class                                     | GHS Pictogram | Signal Word | Hazard Statements                          |
|--|---------------|-------------|--|
| Acute Toxicity (Oral)                            | GHS07         | Warning     | H302: Harmful if swallowed.[2]             |
| Skin Irritation                                  | GHS07         | Warning     | H315: Causes skin irritation.[2]           |
| Eye Irritation                                   | GHS07         | Warning     | H319: Causes serious eye irritation.[2]    |
| Specific target organ toxicity — single exposure | GHS07         | Warning     | H335: May cause respiratory irritation.[2] |

## Toxicological and Ecotoxicological Data

Comprehensive toxicological and ecotoxicological data for **(5-Methoxypyridin-2-yl)methanol** is limited. An available Safety Data Sheet indicates "no data available" for key endpoints.[\[3\]](#)

| Data Point  | Result                                |
|---|---------------------------------------|
| Acute Toxicity (Dermal)                             | No data available                     |
| Acute Toxicity (Inhalation)                         | No data available                     |
| Toxicity to fish                                    | No data available <a href="#">[3]</a> |
| Toxicity to daphnia and other aquatic invertebrates | No data available <a href="#">[3]</a> |
| Toxicity to algae                                   | No data available <a href="#">[3]</a> |
| Persistence and degradability                       | No data available <a href="#">[3]</a> |
| Bioaccumulative potential                           | No data available <a href="#">[3]</a> |
| Mobility in soil                                    | No data available <a href="#">[3]</a> |

Due to the lack of specific data, it is recommended to handle this compound with the precautions suitable for a potentially harmful substance.

## Handling, Storage, and First Aid

### Handling and Storage

Proper handling and storage are crucial to ensure safety. General guidelines for handling pyridine derivatives include:

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[\[4\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)[\[6\]](#)

## First Aid Measures

In case of exposure, follow these first aid measures:

| Exposure Route | First Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[7]  |
| Skin Contact   | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[4]       |
| Eye Contact    | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7]  |

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **(5-Methoxypyridin-2-yl)methanol** are not readily available. However, standard methods for determining key properties are described below.

## Flash Point Determination (Closed-Cup Method)

The flash point of a flammable liquid can be determined using a closed-cup apparatus, such as the Pensky-Martens or Abel apparatus.[8][9]

General Procedure:

- The sample is placed in the test cup of the apparatus.
- The sample is heated at a slow, constant rate while being stirred.

- An ignition source is directed into the cup at regular temperature intervals.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the sample to ignite.[8]

## Boiling Point Determination

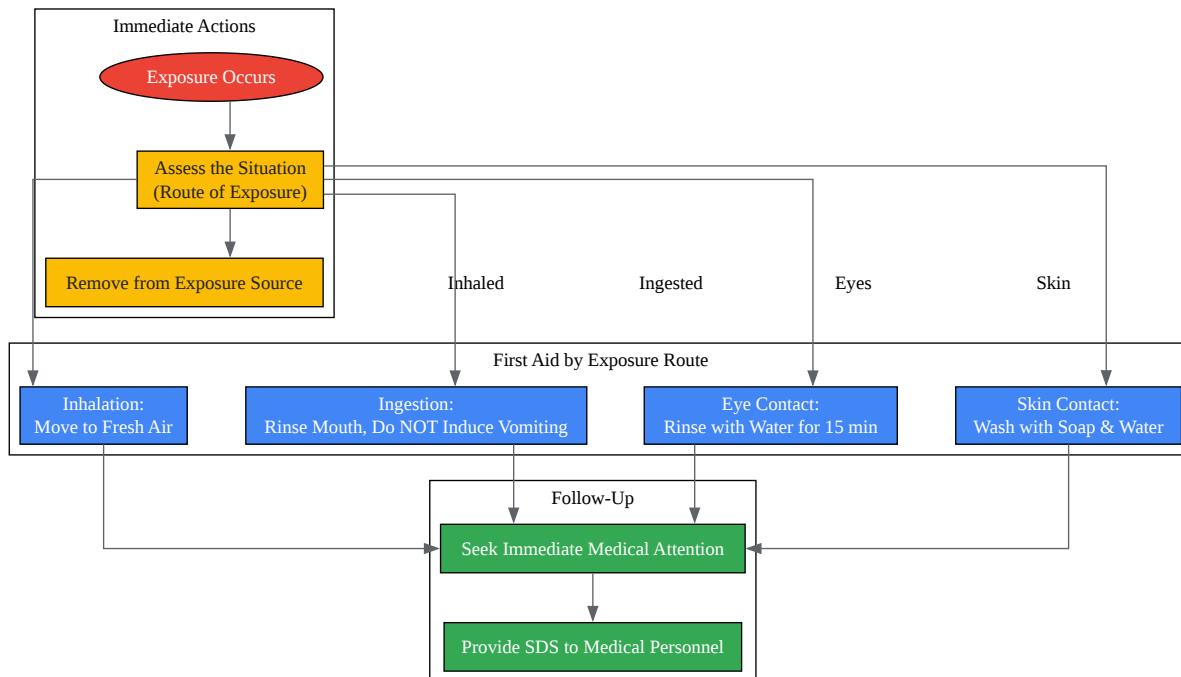
The boiling point can be determined by various methods, including distillation or using a differential scanning calorimeter (DSC).

General Distillation Procedure:

- A sample of the liquid is placed in a distillation flask with a few boiling chips.
- The flask is heated, and the temperature of the vapor is monitored with a thermometer.
- The boiling point is the temperature at which the liquid boils and its vapor is in equilibrium with the liquid, observed as a stable temperature reading during distillation.

## Visualized Workflow

The following diagram illustrates a general workflow for responding to an accidental exposure to **(5-Methoxypyridin-2-yl)methanol**.

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### First Aid Workflow for (5-Methoxypyridin-2-yl)methanol Exposure

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- To cite this document: BenchChem. [safety data sheet (SDS) for (5-Methoxypyridin-2-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151836#safety-data-sheet-sds-for-5-methoxypyridin-2-yl-methanol>]

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